

# regulatory status of oxine-copper in agriculture

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Oxine-copper

CAS No.: 13014-03-4

Cat. No.: S1797423

[Get Quote](#)

## Properties and Efficacy of Oxine-Copper

**Oxine-copper** is an organocopper fungicide and bactericide. Its multi-site activity disrupts pathogen enzyme systems, making it effective against various fungal and bacterial diseases while potentially delaying resistance [1] [2].

**Key chemical and toxicological properties** from the Pesticide Properties DataBase (PPDB) are summarized below [1].

Property	Value
Chemical formula	$C_{18}H_{12}CuN_2O_2$ [1]
Molar mass	351.89 g/mol [1]
Water solubility (at 20°C & pH 7)	0.07 mg/L (Low) [1]
Octanol-water partition coefficient (Log P)	2.46 (Low) [1]
Mammalian acute oral LD <sub>50</sub>	300 mg/kg (Moderate toxicity) [1]
FRAC code (Resistance group)	M01 (Multi-site activity) [1]

Recent field trial results demonstrate the effectiveness of **oxine-copper** in combination with other active ingredients [2].

Crop	Disease(s) Controlled	Formulation & Application	Key Outcome
Cucumber, Watermelon	Angular leaf spot, other diseases	Single ingredient; foliar spray	Effective disease control; residues dissipate rapidly (half-life: 1.77-4.68 days) [3]
Tomato	Leaf mold	40% Fluopyram · Oxine Copper SC (750x & 1500x dilution)	Visible reduction of mold within 24 hours; lesions dried within 3-5 days [2]
Mango	Anthracnose	40% Fluopyram · Oxine Copper SC (1500x dilution)	Healthy, vibrant flowers and shoots with no disease signs vs. severe infection in untreated plants [2]
Watermelon	Gummy stem blight	40% Fluopyram · Oxine Copper SC (750x dilution)	Blight lesions dried within 2 days; gummosis disappeared [2]
Pepper	Root-knot nematode	40% Fluopyram · Oxine Copper SC (500x dilution, root irrigation)	Treated plants resumed growth with no new plant death [2]

## Global Regulatory Status

The regulatory landscape for **oxine-copper** is fragmented, with its approval status differing by country and region.

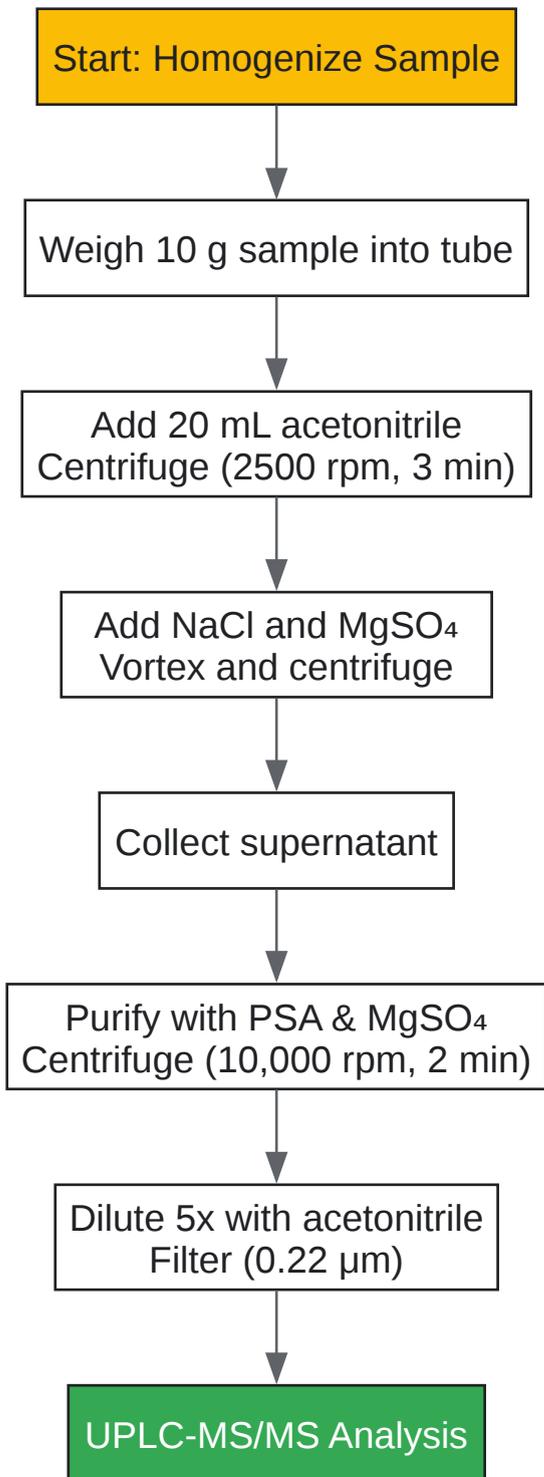
- **European Union:** **Oxine-copper** is **not approved** as a pesticide under EC Regulation 1107/2009 [1].
- **United States:** While not directly mentioned in the search results, its use is implied in the context of broader copper product tariffs. The PPDB notes its use in **Australia**, primarily as a wood preservative, and it is considered an "obsolete" fungicide in some contexts [1].
- **China:** **Oxine-copper** is actively used and developed. A new combination product (40% Fluopyram · Oxine Copper SC) received official registration in 2024 from the Ministry of Agriculture and Rural Affairs for use on cucumbers [2].

## Analytical Methods and Risk Assessment

A 2024 study established a sensitive and reliable method for analyzing **oxine-copper** residues in cucumbers and watermelons, which is crucial for monitoring and regulatory compliance [3].

### Detailed Experimental Protocol: UPLC-MS/MS Analysis

The following diagram illustrates the sample preparation and analysis workflow for determining **oxine-copper** residues in crops [3]:



[Click to download full resolution via product page](#)

Workflow for **oxine-copper** residue analysis in agricultural samples.

**Key Method Validation Parameters** from the study show the method's reliability [3].

Parameter	Performance
Linearity (R <sup>2</sup> )	≥ 0.9980
Limit of Quantification (LOQ)	≤ 0.01 mg/kg
Average Recovery Rate	75.5% - 95.8%
Relative Standard Deviation (RSD)	2.27% - 8.26%

## Dietary Risk Assessment

The same 2024 study concluded that the long-term dietary risk from **oxine-copper** residues on cucumbers and watermelons is **acceptable**. The estimated risk probability was 64.11%, which is below 100%, indicating no significant health threat to the general population from long-term consumption [3].

## Key Takeaways for Researchers

- **Regional Status is Critical:** Always verify the current regulatory status with national authorities before planning research or development, as it is not universally approved (e.g., approved in China but not the EU) [1] [2].
- **Analytical Methods are Established:** Sensitive and reliable UPLC-MS/MS methods exist for residue monitoring, which is essential for compliance and safety assessments [3].
- **Combination Products are Emerging:** New formulations that combine **oxine-copper** with other modes of action are being developed to enhance efficacy and manage resistance [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - Oxine copper [sitem.herts.ac.uk]

2. Zhongda Agritech Launches New Generation Fungicide [news.agropages.com]

3. Assessment of the Dissipation Behaviors, Residues, and Dietary Risk... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [regulatory status of oxine-copper in agriculture]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1797423#regulatory-status-of-oxine-copper-in-agriculture]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com